

An In-depth Technical Guide to C20:1 Ceramide Biosynthesis and Metabolic Pathways

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Compound of Interest

Compound Name: C20:1 Ceramide-d7

CAS No.: 2342574-60-9

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Introduction

Ceramides are a class of bioactive sphingolipids that function as critical signaling molecules in a myriad of cellular processes, including apoptosis, cell cycle regulation, inflammation, and cellular stress responses. The biological activity of ceramides is profoundly influenced by the length of their N-acyl chain, with very-long-chain (VLC) ceramides ($\geq C20$) exhibiting distinct functions compared to their long-chain counterparts. C20:1 ceramide, a monounsaturated very-long-chain ceramide, has emerged as a significant player in various physiological and pathological conditions, including cardiovascular and neurological diseases. This technical guide provides a comprehensive overview of the biosynthesis and metabolic pathways of C20:1 ceramide, detailed experimental protocols for its study, and an exploration of its role in key signaling cascades.

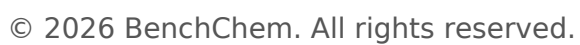
C20:1 Ceramide Biosynthesis and Metabolism

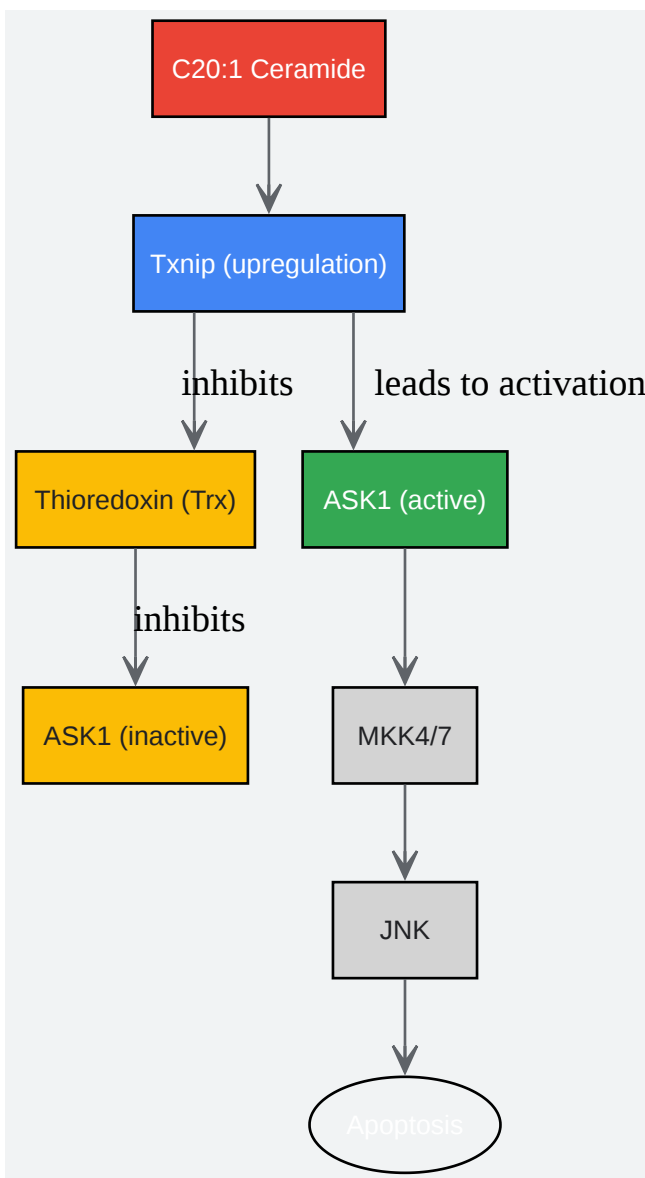
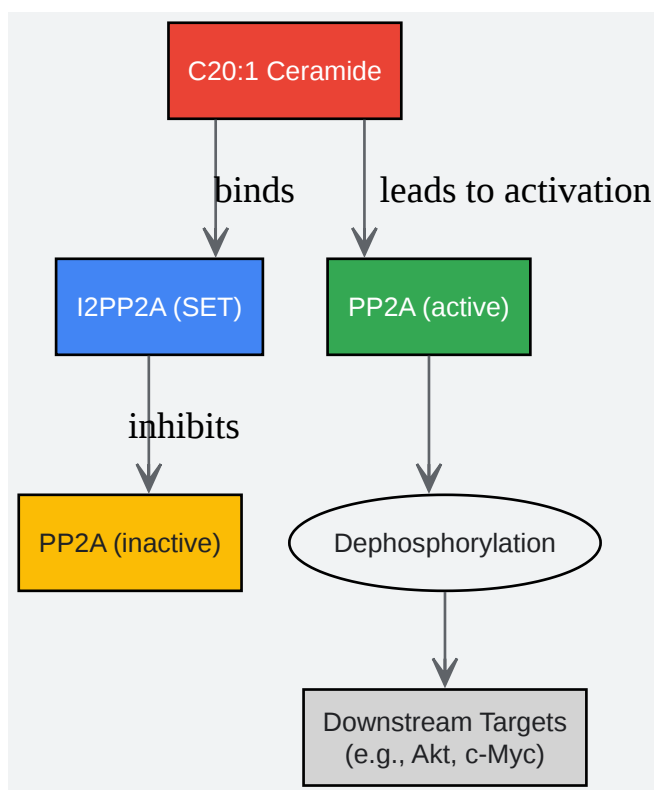
The production of C20:1 ceramide is primarily governed by the de novo synthesis pathway, which occurs in the endoplasmic reticulum. This pathway begins with the condensation of

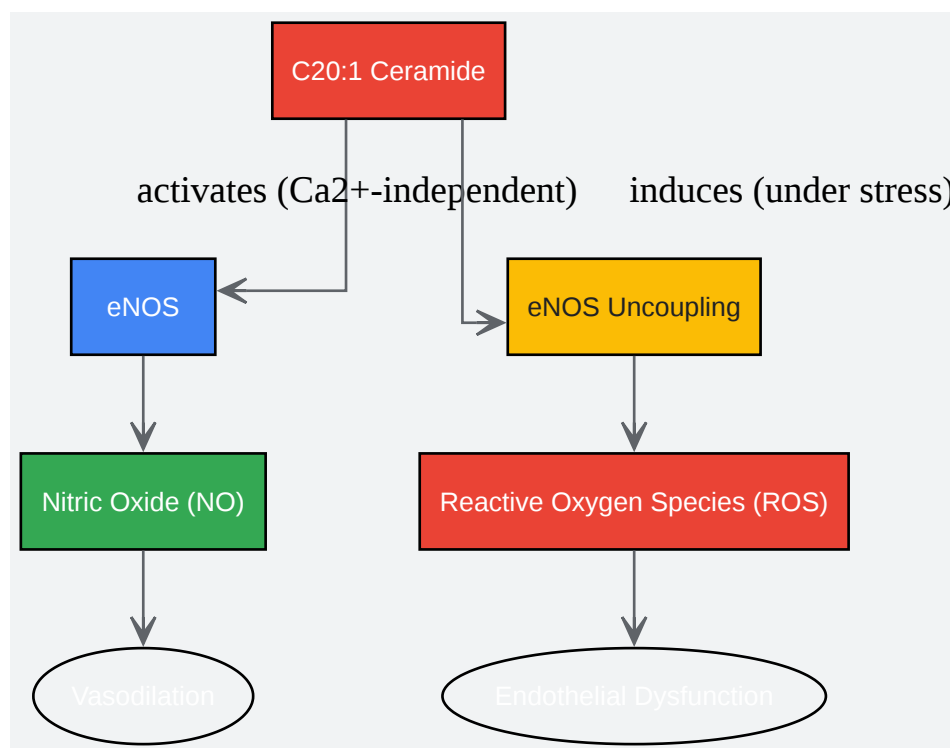
serine and palmitoyl-CoA and culminates in the formation of dihydroceramide, which is then desaturated to yield ceramide. The acyl chain length of the resulting ceramide is determined by the specificity of the ceramide synthase (CerS) enzymes.

Ceramide Synthase 2 (CerS2) is the primary enzyme responsible for the synthesis of very-long-chain ceramides, including those with C20, C22, and C24 acyl chains.^[1] CerS4 has also been shown to have activity towards C20-CoA.^[1] The C20:1 acyl chain is incorporated from its activated form, eicosenoyl-CoA. Following its synthesis, C20:1 ceramide can be further metabolized into more complex sphingolipids, such as sphingomyelin or glucosylceramide, or it can be catabolized by ceramidases to release sphingosine and a C20:1 fatty acid.

Biosynthesis and Metabolic Pathways of C20:1 Ceramide







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References

- 1. Graphviz [graphviz.org]
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